

Technical Support Center: Optimizing L-Idose-13C-1 for Cell Labeling

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Compound of Interest

Compound Name: *L-Idose-13C-1*

Cat. No.: *B12402166*

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Welcome to the technical support center for **L-Idose-13C-1**. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing **L-Idose-13C-1** for cell labeling experiments. Here you will find answers to frequently asked questions and troubleshooting guidance for common issues.

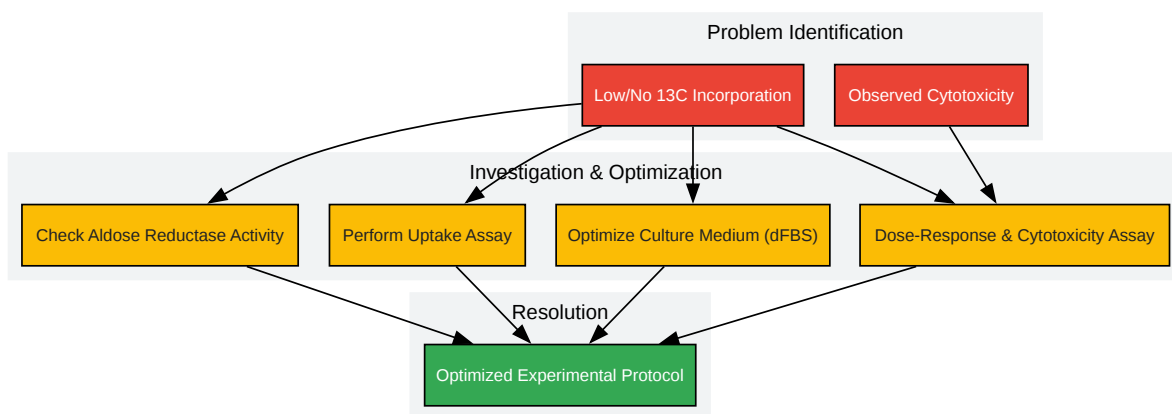
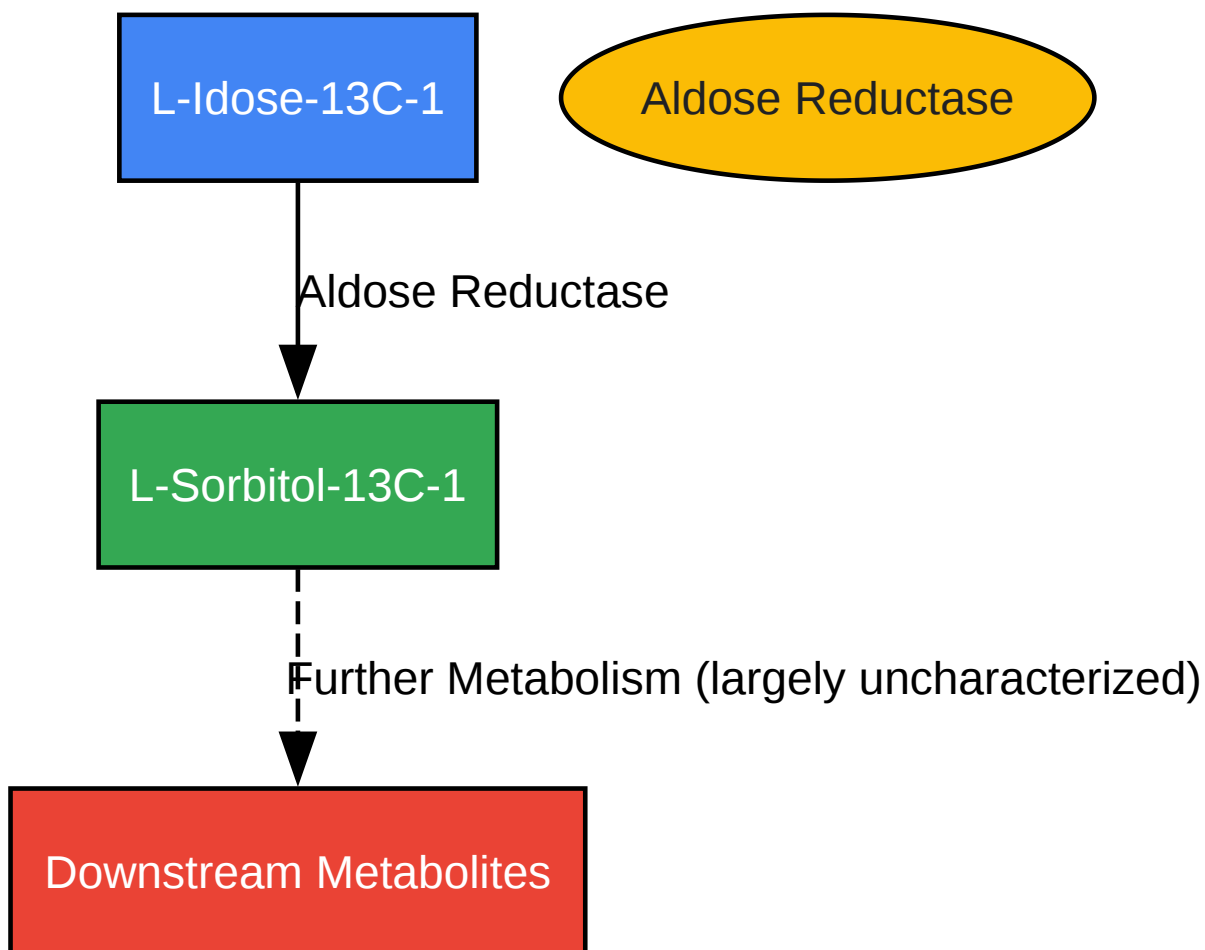
Frequently Asked Questions (FAQs)

Q1: What is **L-Idose-13C-1** and what are its primary applications in cell labeling?

A1: **L-Idose-13C-1** is a stable isotope-labeled form of the rare sugar L-idose, with a Carbon-13 isotope at the first carbon position. Its primary application in cell labeling is for metabolic flux analysis. By tracing the incorporation of the ¹³C label into various metabolic pathways, researchers can gain insights into cellular metabolism. One known metabolic interaction of L-idose is its role as a substrate for aldose reductase.^{[1][2]}

Q2: What is the proposed metabolic pathway for **L-Idose-13C-1** in mammalian cells?

A2: While the complete metabolic fate of L-idose in mammalian cells is not extensively characterized, a key initial step involves the enzyme aldose reductase. This enzyme reduces L-idose to L-sorbitol. The efficiency of this reaction is notable, with aldose reductase acting efficiently on L-idose.^{[1][2]} The subsequent metabolic steps for L-sorbitol are not well-documented in the literature.



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References

- 1. L-Idose: an attractive substrate alternative to D-glucose for measuring aldose reductase activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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